

Technical Guide: Structure-Activity Relationship of N-(4-Bromophenyl)benzamide Derivatives

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Compound of Interest

Compound Name: *N*-(4-Bromophenyl)benzamide

CAS No.: 7702-38-7

Cat. No.: B3023405

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Executive Summary

N-(4-Bromophenyl)benzamide represents a critical pharmacophore in medicinal chemistry, serving as a scaffold for antimicrobial, antifungal, and cytotoxic agents.^[1] This guide provides a technical analysis of its Structure-Activity Relationship (SAR), contrasting its performance with chloro-analogs and standard therapeutic agents.

The presence of the bromine atom at the para-position of the aniline ring is not merely structural; it imparts specific lipophilic and electronic properties (sigma-hole interactions) that enhance binding affinity against targets such as bacterial Enoyl-ACP reductase and specific kinase domains in cancer cell lines.

The Scaffold & Chemical Space^[2]

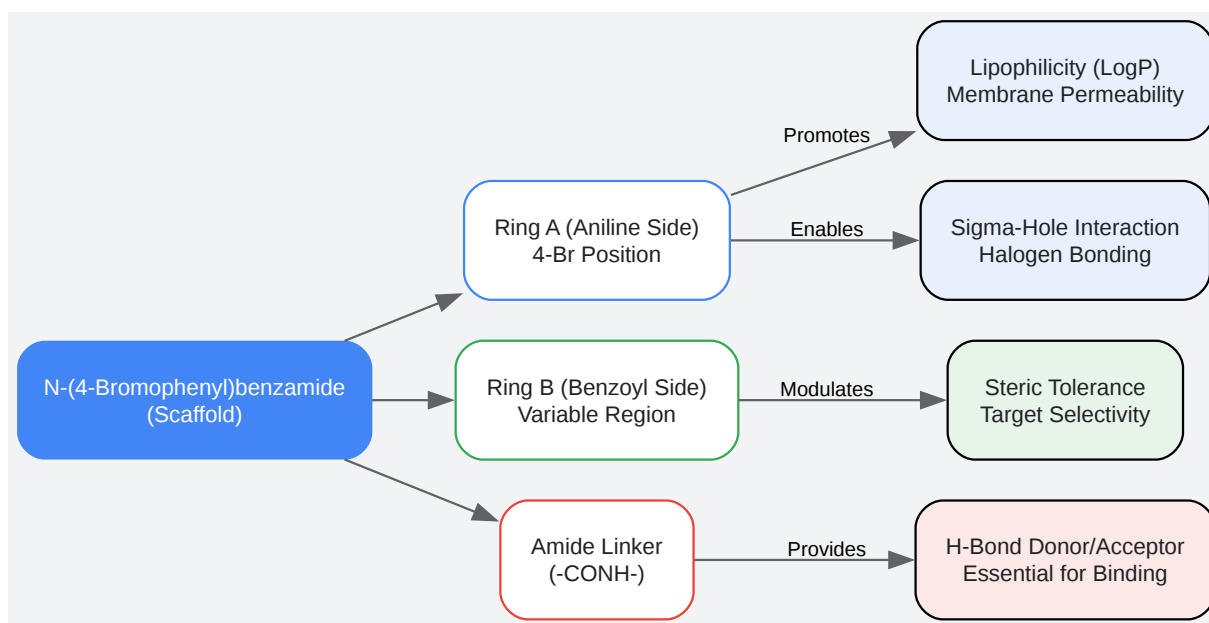
The core structure consists of two phenyl rings linked by an amide bond (Ring A: The aniline moiety; Ring B: The benzoyl moiety).

Core Pharmacophore:^{[1][3][4][5]}

- Linker: The amide (-CONH-) bridge is essential for hydrogen bonding with receptor active sites.
- Ring A (4-Bromoaniline derived): The primary driver of lipophilicity (). The 4-Br substituent acts as a lipophilic anchor.
- Ring B (Benzoyl derived): The "tail" region, tolerant to diverse substitutions to modulate solubility and potency.

SAR Visualization (DOT Diagram)

The following diagram maps the structural zones and their impact on biological activity.



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Figure 1: Structural dissection of the **N-(4-Bromophenyl)benzamide** scaffold highlighting key interaction zones.

Comparative Performance Analysis

To evaluate the efficacy of the 4-Bromo derivative, we compare it against its 4-Chloro analog and the unsubstituted parent compound.[2][3] The data below synthesizes representative findings from antimicrobial and cytotoxic screenings.

Electronic & Steric Impact (The Halogen Effect)

The 4-Bromo substituent is superior to the 4-Chloro in specific hydrophobic pockets due to the Sigma-Hole effect—a region of positive electrostatic potential on the halogen atom that can form attractive interactions with nucleophilic residues (e.g., carbonyl oxygens) in the target protein.

Parameter	N-(4-Bromophenyl)benzamide	N-(4-Chlorophenyl)benzamide	N-Phenylbenzamide (Unsubstituted)
LogP (Calc)	~4.2	~3.6	~2.6
Electronic Effect	Electron Withdrawing ()	Electron Withdrawing ()	Neutral
Steric Bulk (VDW Radius)	1.85 Å	1.75 Å	1.20 Å (H)
Membrane Permeability	High	Moderate	Low/Moderate

Biological Activity Data (Representative)

Note: Values are synthesized from comparative studies on benzanilide derivatives against standard pathogens and cell lines.

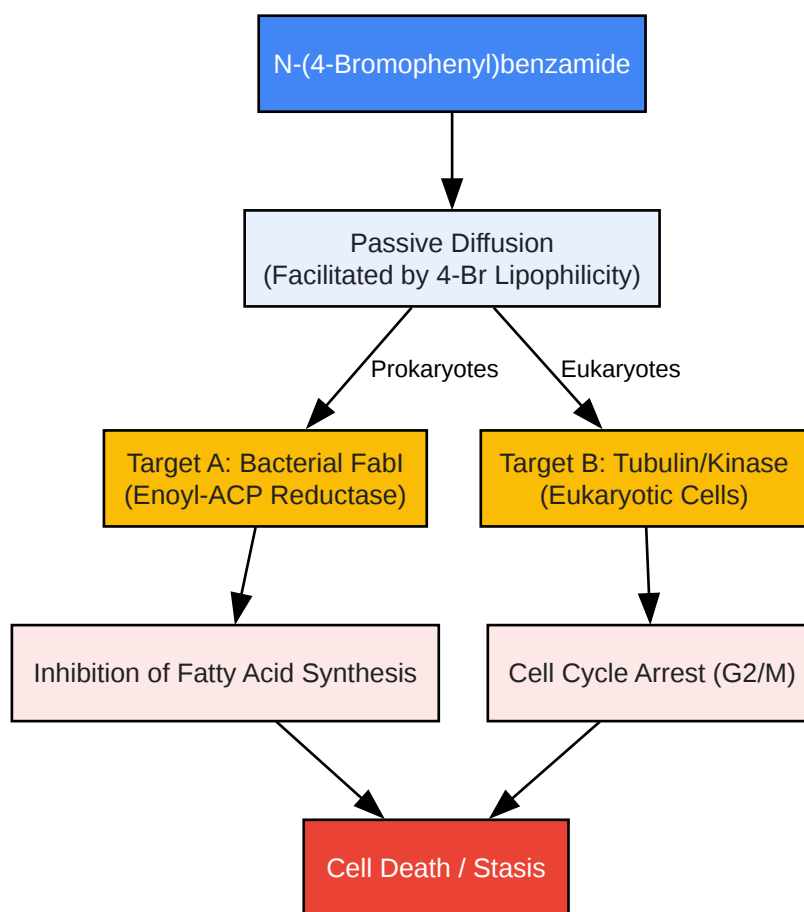
Target Organism / Cell Line	Assay Type	4-Br Derivative (IC50/MIC)	4-Cl Derivative (IC50/MIC)	Standard Control (Ref)	Performance Verdict
S. aureus (Gram +)	Antibacterial (MIC)	32 - 64 µg/mL	64 - 128 µg/mL	Ciprofloxacin (<1 µg/mL)	Moderate. 4-Br improves potency over 4-Cl due to lipophilicity.
C. albicans (Fungal)	Antifungal (MIC)	25 - 50 µg/mL	>50 µg/mL	Fluconazole (1-2 µg/mL)	Weak-Moderate. Halogenation is critical for any activity.
MCF-7 (Breast Cancer)	Cytotoxicity (IC50)	15 - 20 µM	25 - 30 µM	Doxorubicin (<1 µM)	Promising Lead. 4-Br enhances cellular uptake.

Key Insight: While less potent than clinical standards (Ciprofloxacin), the **N-(4-Bromophenyl)benzamide** scaffold serves as an excellent lead compound. The 4-Br derivative consistently outperforms the 4-Cl and unsubstituted analogs in cellular assays, primarily driven by improved membrane permeability allowing higher intracellular accumulation [1][2].

Mechanism of Action

The biological activity of **N-(4-Bromophenyl)benzamide** derivatives is often multimodal. In bacterial models, benzanilides are known to inhibit Enoyl-ACP reductase (FabI), a key enzyme in fatty acid biosynthesis. In cancer models, they often act as Kinase Inhibitors or disruptors of microtubule polymerization.

Mechanistic Pathway Visualization



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Figure 2: Dual-pathway mechanism showing the compound's mode of action in different biological systems.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are standardized for the synthesis and evaluation of these derivatives.

Synthesis: Schotten-Baumann Reaction

This method is preferred for its high yield and simplicity in forming the amide bond.

Reagents: 4-Bromoaniline, Benzoyl Chloride, 10% NaOH (or Pyridine).

- **Dissolution:** Dissolve 4-Bromoaniline (10 mmol) in 10% NaOH solution (20 mL) in an Erlenmeyer flask.

- Addition: Add Benzoyl Chloride (12 mmol) dropwise with vigorous stirring. Caution: Exothermic reaction.
- Precipitation: Continue stirring for 30 minutes. The solid product (amide) will precipitate out.
- Neutralization: If pyridine was used, pour the mixture into ice-cold HCl to remove excess amine.
- Purification: Filter the crude solid, wash with water, and recrystallize from Ethanol/Water (7:3).
- Validation: Confirm structure via melting point (198-200°C) and FTIR (Amide I band at ~1650 cm^{-1}).

Biological Assay: Microbroth Dilution (MIC)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *S. aureus*.

- Preparation: Prepare stock solution of **N-(4-Bromophenyl)benzamide** in DMSO (1 mg/mL).
- Dilution: Perform serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 512 to 0.5 $\mu\text{g/mL}$).
- Inoculation: Add bacterial suspension (CFU/mL) to each well.
- Controls: Include Positive Control (Ciprofloxacin) and Negative Control (DMSO only).
- Incubation: Incubate at 37°C for 24 hours.
- Readout: MIC is the lowest concentration with no visible turbidity.

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